

A Deep Dive into Mantle Olivine: A Technical Guide to Trace Element Geochemistry

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Compound of Interest

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For Researchers, Scientists, and Professionals in Earth and Material Sciences

This technical guide provides a comprehensive overview of the trace element geochemistry of mantle **olivine**, a critical mineral for understanding the Earth's upper mantle composition, evolution, and dynamics. By examining the distribution and behavior of trace elements within **olivine**, researchers can decipher complex petrogenetic processes, including partial melting, melt-rock interaction, and mantle metasomatism. This document details the analytical techniques used to measure trace elements in **olivine**, presents key quantitative data on their concentrations and behavior, and illustrates the underlying geochemical processes.

Core Concepts in Olivine Trace Element Geochemistry

Olivine, with the general formula $(\text{Mg,Fe})_2\text{SiO}_4$, is the most abundant mineral in the Earth's upper mantle. While its major components are magnesium, iron, and silica, it incorporates a wide variety of other elements in trace amounts (typically in the parts-per-million or ppm range). The concentrations of these trace elements are governed by the principles of partitioning and diffusion, providing a rich dataset for petrological and volcanological studies.^[1]

Partitioning describes the distribution of a trace element between **olivine** and the silicate melt from which it crystallizes. This is quantified by the partition coefficient (D), which is the ratio of the concentration of an element in **olivine** to its concentration in the melt. Elements with $D > 1$ are considered "compatible" and are preferentially incorporated into the **olivine** structure, while

those with $D < 1$ are "incompatible" and remain in the melt. The partitioning of trace elements is influenced by factors such as temperature, pressure, melt composition, and oxygen fugacity.[2][3][4][5][6]

Diffusion refers to the movement of elements within the **olivine** crystal lattice at high temperatures. The rate of diffusion varies for different elements and is highly dependent on temperature and the crystallographic orientation.[7][8][9] This process is crucial for understanding the timescales of magmatic events, as it can modify the original trace element zoning within **olivine** crystals.[1][8][9]

Analytical Techniques for Trace Element Analysis in Olivine

The precise measurement of trace element concentrations in **olivine** requires sophisticated analytical techniques capable of high spatial resolution and low detection limits. The primary methods employed are Electron Probe Microanalysis (EPMA), Secondary Ion Mass Spectrometry (SIMS), and Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS).

Experimental Protocols

Electron Probe Microanalysis (EPMA): This technique is well-suited for measuring the concentrations of minor and some trace elements with relatively higher abundances.

- **Sample Preparation:** **Olivine** grains are mounted in epoxy and polished to a smooth, flat surface.
- **Instrumentation:** A focused beam of electrons is directed at the sample, causing the emission of X-rays with characteristic wavelengths for each element.
- **Measurement:** The intensity of the emitted X-rays is compared to that of a known standard to determine the element's concentration. For trace elements like Al, Ca, and Cr, high beam currents (e.g., 300 nA) and accelerating voltages (e.g., 20 kV) are used to enhance the signal.[10]

Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS): This is a powerful and widely used technique for in-situ measurement of a broad range of trace elements at very

low concentrations.

- **Sample Preparation:** Polished thick sections or grain mounts of **olivine** are used.
- **Instrumentation:** A high-energy laser beam is focused on the sample surface, ablating a small amount of material. The ablated material is transported by an inert gas stream into an inductively coupled plasma, where it is ionized. The ions are then passed into a mass spectrometer, which separates them based on their mass-to-charge ratio.
- **Measurement:** The detector counts the ions for each mass, and these counts are converted to concentrations using external calibration standards. Matrix-matched standards (i.e., **olivine** standards with known trace element concentrations) are crucial for accurate results to account for potential downhole fractionation effects.^{[10][11]} Beam sizes typically range from 70 to 100 μm .^[10]

Secondary Ion Mass Spectrometry (SIMS): This technique offers very high sensitivity and is particularly useful for analyzing light elements and for high-resolution depth profiling.

- **Sample Preparation:** Similar to EPMA and LA-ICP-MS, samples must be highly polished.
- **Instrumentation:** A primary ion beam (e.g., O^- , Cs^+) is focused on the sample surface, sputtering secondary ions from the sample. These secondary ions are then accelerated into a mass spectrometer.
- **Measurement:** The intensity of the secondary ion beam for each mass is measured and converted to concentration using standards. SIMS analysis is often used in conjunction with EPMA for a comprehensive characterization of trace elements.^[3]

Quantitative Data: Trace Element Concentrations in Mantle Olivine

The trace element composition of mantle **olivine** varies significantly depending on the tectonic setting and the petrogenetic processes it has undergone. The following tables summarize typical trace element concentrations in **olivine** from different mantle-derived rocks.

Table 1: Trace Element Concentrations in **Olivine** from Mantle Xenoliths (ppm)

Element	Garnet Peridotite	Spinel Peridotite
Ni	2610 - 3336	Varies with Fo content
Mn	554 - 1483	Higher than Garnet Peridotite
Co	Varies with Fo content	Higher than Garnet Peridotite
Zn	Varies with Fo content	Higher than Ophiolitic Olivine
Ca	< 732	-
Cr	< 300	-
Al	< 300	-
Li	< 10	-
V	> 2	-
Sc	< 10	-

Data compiled from[12].

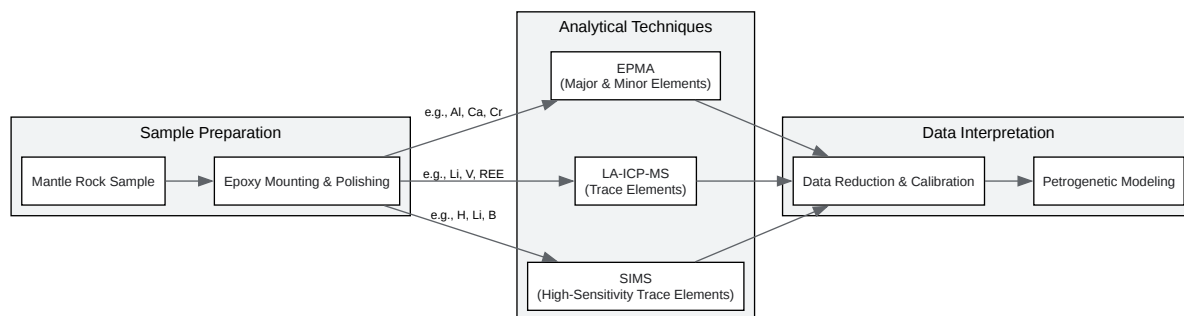
Table 2: Trace Element Concentrations in **Olivine** from Ophiolites and Layered Intrusions (ppm)

Element	Ophiolitic Peridotites	Layered Intrusions
Ni	Varies with Fo content	1999 - 3345
Mn	-	1187 - 2174
Co	-	102 - 209
Zn	-	16 - 86
Ca	-	71 - 631
Ti	-	5 - 62
P	-	9 - 201
Cr	-	< 100
Al	-	< 100
Li	-	< 7
V	< 2	< 4
Sc	-	2 - 6

Data compiled from[\[12\]](#).

Geochemical Processes and Workflows

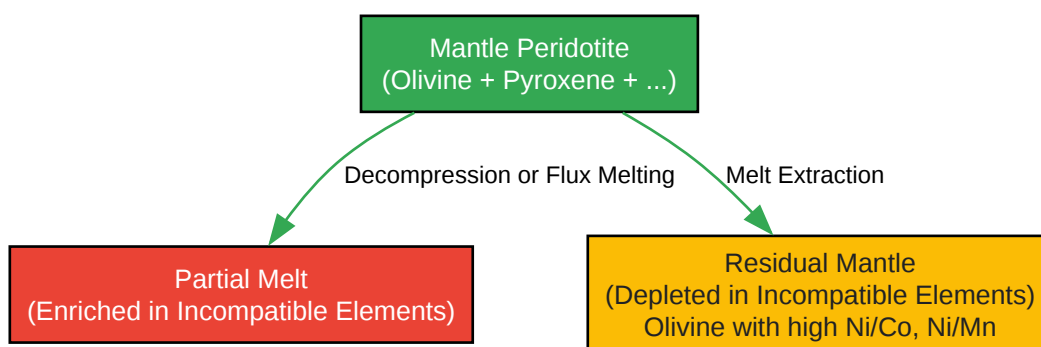
The trace element composition of mantle **olivine** provides a window into various geochemical processes occurring within the Earth's mantle. The following diagrams illustrate some of these key processes and analytical workflows.



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Analytical Workflow for **Olivine** Geochemistry

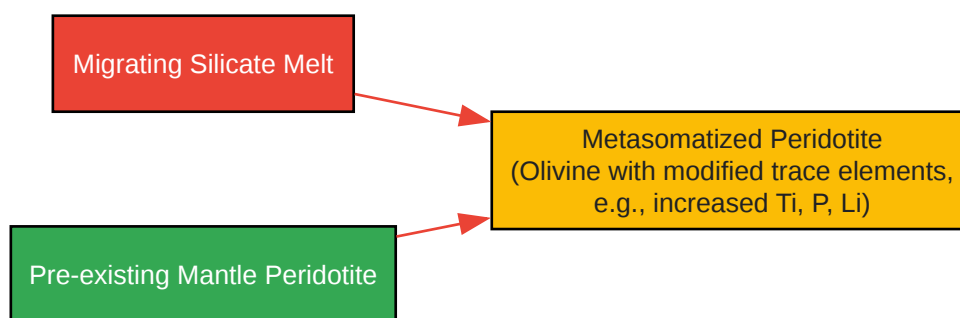
The diagram above illustrates a typical workflow for the geochemical analysis of trace elements in mantle **olivine**, from sample preparation to data interpretation.



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Partial Melting Process in the Mantle

This diagram shows how partial melting of mantle peridotite leads to the formation of a silicate melt and a residual solid. Trace elements are partitioned between the melt and the residual minerals, including **olivine**, leading to distinct geochemical signatures.[12]



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Melt-Rock Interaction (Metasomatism)

This diagram illustrates the process of melt-rock interaction, or metasomatism, where a migrating melt interacts with and alters the chemical composition of the surrounding mantle rock. This process can significantly modify the trace element composition of **olivine**.^[12]

Applications in Earth Sciences

The study of trace elements in mantle **olivine** has numerous applications in the Earth sciences:

- **Tracing Mantle Depletion and Enrichment:** The concentrations of certain trace elements in **olivine** can be used to trace the history of depletion through partial melting and subsequent enrichment through metasomatism.^[13]
- **Discriminating Tectonic Settings:** **Olivine** from different tectonic settings, such as mid-ocean ridges, subduction zones, and continental rifts, often exhibits distinct trace element signatures.^{[12][14]} For example, V and Sc contents can help distinguish between continental and oceanic lithospheric mantle.^[12]
- **Geothermobarometry:** The partitioning of certain elements between **olivine** and other mantle minerals (e.g., spinel, pyroxene) is temperature and pressure dependent, allowing for the estimation of the conditions of mantle equilibration.^{[13][15][16]}
- **Mineral Exploration:** The trace element composition of **olivine** can be used as an indicator for the presence of certain types of ore deposits, such as chromite and nickel sulfides.^[12]

In conclusion, the trace element geochemistry of mantle **olivine** is a powerful tool for investigating the processes that shape the Earth's mantle. Through the application of advanced

analytical techniques and a thorough understanding of geochemical principles, researchers can continue to unravel the complex history recorded within this ubiquitous mineral.

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